

safe handling and storage procedures for permethrinic acid methyl ester

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Compound of Interest

Compound Name: *Permethrinic acid methyl ester*

Cat. No.: *B108998*

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Application Notes and Protocols for Permethrinic Acid Methyl Ester

For Researchers, Scientists, and Drug Development Professionals

Introduction

Permethrinic acid methyl ester (CAS No. 61898-95-1) is a chemical intermediate used in the synthesis of pyrethroid insecticides, including permethrin.^[1] As a laboratory chemical, it requires careful handling and storage to ensure the safety of personnel and the integrity of research. These application notes provide detailed procedures and safety information for the handling and storage of **permethrinic acid methyl ester** in a research and development setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **permethrinic acid methyl ester** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ Cl ₂ O ₂	[2]
Molecular Weight	223.10 g/mol	[2]
Appearance	Clear colorless to light yellow liquid	[3]
Boiling Point	239.0 ± 30.0 °C at 760 mmHg	[1]
Density	1.303 ± 0.06 g/cm ³	[1]
Purity	≥95%	[1]

Hazard Identification and Safety Precautions

Permethrinic acid methyl ester is classified as a hazardous substance. The following table summarizes its hazard classifications.

Hazard Class	GHS Classification	Reference
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	[4]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[4]
Serious Eye Damage/Eye Irritation	Category 2A (Causes serious eye irritation)	[4]
Specific Target Organ Toxicity, Single Exposure	Category 3 (May cause respiratory irritation)	[4]

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **permethrinic acid methyl ester**, the following personal protective equipment must be worn:

- Eye Protection: Safety goggles with side-shields are required.[4]

- Hand Protection: Chemical-resistant protective gloves (e.g., nitrile rubber) are mandatory.[4]
- Skin and Body Protection: An impervious lab coat or clothing is necessary to prevent skin contact.[4]
- Respiratory Protection: A suitable respirator should be used when working with the compound outside of a certified chemical fume hood, or when aerosols or dust may be generated.[4]

Safe Handling and Storage Procedures

Handling

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Avoid inhalation of vapors, mists, or dust.[4]
- Prevent contact with skin and eyes.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Wash hands thoroughly after handling.[4]

Storage

Proper storage is crucial for maintaining the stability and integrity of **permethrinic acid methyl ester**.

Storage Condition	Duration	Reference
-20°C (Pure form)	3 years	[4]
4°C (Pure form)	2 years	[4]
-80°C (In solvent)	6 months	[4]
-20°C (In solvent)	1 month	[4]
2-8°C (Long-term)	Not specified	[5]

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4]
- Keep away from direct sunlight and sources of ignition.[4]
- The substance is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.
[4]

Experimental Protocols

Protocol for Weighing and Preparing Solutions

This protocol outlines the steps for safely weighing the liquid **permethrinic acid methyl ester** and preparing a solution.



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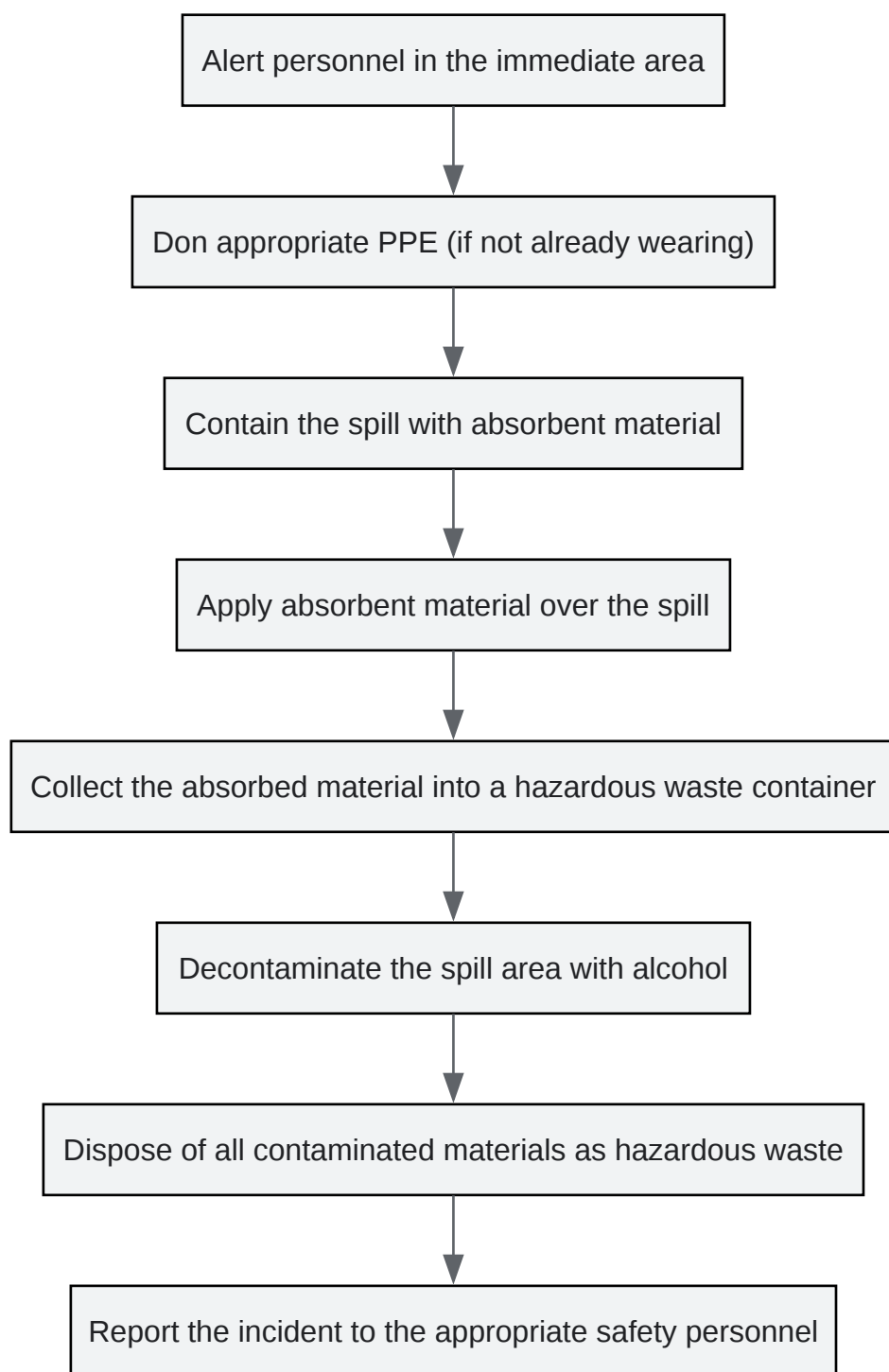
Caption: Workflow for weighing and preparing solutions of **permethrinic acid methyl ester**.

- Preparation:
 - Put on all required personal protective equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary equipment: **permethrinic acid methyl ester**, appropriate solvent, glass vial with a screw cap, pipette and tips, analytical balance, vortex mixer or sonicator, and waste container.
- Weighing:
 - Place a clean, dry vial on the analytical balance and tare it.

- Inside the fume hood, carefully transfer the desired volume of **permethrinic acid methyl ester** into the tared vial using a calibrated pipette.
- Securely cap the vial and record the precise weight.
- Solution Preparation:
 - Add the calculated volume of the desired solvent to the vial.
 - Tightly cap the vial and mix the contents until the ester is completely dissolved. A vortex mixer or sonicator may be used to facilitate dissolution.
 - Clearly label the vial with the name of the compound, the final concentration, the solvent used, and the date of preparation.
- Cleanup:
 - Dispose of the used pipette tip and any other contaminated disposable materials in the designated hazardous waste container.
 - Wipe down the work surface within the fume hood.
 - Remove PPE and wash hands thoroughly.

Protocol for Accidental Spill Cleanup

This protocol provides a step-by-step guide for managing a small spill of **permethrinic acid methyl ester**.



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Caption: Protocol for cleaning up a small spill of **permethrinic acid methyl ester**.

- Immediate Actions:

- Alert all personnel in the immediate vicinity of the spill.
- If not already wearing them, immediately don the appropriate PPE, including respiratory protection if necessary.
- Containment and Cleanup:
 - Contain the spill using a liquid-binding material such as diatomite or universal binders to prevent it from spreading.[4]
 - Carefully apply the absorbent material over the entire spill area.
 - Once the liquid has been fully absorbed, use non-sparking tools to collect the material and place it into a designated, labeled hazardous waste container.
- Decontamination and Disposal:
 - Decontaminate the surface of the spill area by scrubbing with alcohol.[4]
 - Place all contaminated materials, including gloves and cleaning materials, into the hazardous waste container.
 - Seal the waste container and arrange for its proper disposal according to institutional and local regulations.[4]
- Reporting:
 - Report the spill to the laboratory supervisor and the institutional environmental health and safety department.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures	Reference
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.	[4]
Inhalation	Remove the victim to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Call a physician.	[4]
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Call a physician.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers. Remove contact lenses if present and easy to do. Call a physician.	[4]

Disposal

All waste containing **permethrinic acid methyl ester**, including empty containers, must be disposed of as hazardous waste. Follow all prevailing country, federal, state, and local regulations for chemical waste disposal.[4]

Toxicity Data

Quantitative toxicity data for **permethrinic acid methyl ester** is not readily available in the searched literature. However, for context, the acute toxicity data for the parent compound, permethrin, is provided below. It is important to note that this data is for a related but different chemical and should be used for informational purposes only.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	1,500 mg/kg	[6]
LD50	Rat	Intravenous	>270 mg/kg	[6]

LD50: The dose that is lethal to 50% of the tested population.

Signaling Pathways

Information on specific signaling pathways affected by **permethrinic acid methyl ester** is not available. The parent compound, permethrin, is known to be a neurotoxin that acts on the voltage-gated sodium channels of neurons, causing repetitive firing and eventual paralysis in insects.[3]



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